

Application Notes and Protocols for Methotrexate Hydrate Solution in Cell Culture

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Compound of Interest

Compound Name: Methotrexate Hydrate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **methotrexate hydrate** solutions in cell culture experiments. Methotrexate is a potent anti-metabolite and anti-folate agent widely used in cancer research and for the selection of transfected cells.

Mechanism of Action

Methotrexate's primary mechanism of action is the competitive inhibition of dihydrofolate reductase (DHFR), an enzyme crucial for the synthesis of purines and pyrimidines, which are essential for DNA synthesis and cellular replication.^{[1][2][3]} By blocking DHFR, methotrexate depletes the intracellular pool of tetrahydrofolate (THF), a vital cofactor in the synthesis of thymidylate and purine nucleotides. This disruption of DNA synthesis ultimately leads to cell cycle arrest and apoptosis.^[2]

Beyond its role as a DHFR inhibitor, methotrexate's anti-inflammatory effects are attributed to its ability to increase adenosine levels.^{[2][4]} Polyglutamated methotrexate can inhibit 5-aminoimidazole-4-carboxamide ribonucleotide (AICAR) transformylase (ATIC), leading to an accumulation of intracellular AICAR and subsequent release of adenosine.^{[2][4][5]} Adenosine,

in turn, acts on its receptors to produce anti-inflammatory effects.[2][4] Recent evidence also suggests that methotrexate can inhibit the Janus kinase (JAK)-signal transducer and activator of transcription (STAT) pathway, which is central to inflammatory and immune responses.[2][5][6]

Applications in Cell Culture

- **Anticancer Drug Studies:** Methotrexate is extensively used to study its cytotoxic and anti-proliferative effects on various cancer cell lines.[7][8][9]
- **Selection Agent:** It is employed in gene expression systems, particularly for the selection of cells that have been successfully transfected with a DHFR-expressing plasmid.[10]
- **Immunosuppressive Studies:** Its immunosuppressive properties are investigated in in vitro models of autoimmune and inflammatory diseases.[11]

Quantitative Data Summary

Parameter	Value	Solvent/Conditions	Source(s)
Molecular Weight	454.44 g/mol (anhydrous)	-	[1][12]
Solubility			
Insoluble	Water, Ethanol, Chloroform, Ether	[1][3]	
~3 mg/mL	DMSO	[12]	
~14 mg/mL	Dimethylformamide (DMF)	[12]	
~1 mg/mL	PBS (pH 7.2)	[12]	
Soluble	Dilute solutions of alkali hydroxides (e.g., NaOH) and carbonates	[1][3]	
Storage (Powder)	-20°C, protected from light	-	[1]
Stock Solution Stability	At least 3 years (powder at -20°C)	-	[1]
~1 week (diluted stock)	4-8°C	[1][3]	
~1 month (diluted stock)	-20°C	[1][3]	
Working Concentration	Varies by cell line and application (typically nM to µM range)	Cell Culture Medium	[7][8][9]
IC50 Values	~10 ⁻⁸ M (Saos-2 and Daoy cell lines)	Cell Culture Medium	[7]

Experimental Protocols

Preparation of a 10 mM Methotrexate Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **methotrexate hydrate**. As methotrexate is insoluble in water and ethanol, a small amount of sodium hydroxide (NaOH) is used for initial dissolution.^{[1][3]}

Materials:

- **Methotrexate hydrate** powder (e.g., Sigma-Aldrich A6770)
- 1 M Sodium Hydroxide (NaOH) solution, sterile
- Sterile cell culture grade water or saline
- Sterile conical tubes (15 mL or 50 mL)
- Sterile 0.22 µm syringe filter
- Sterile syringes

Procedure:

- **Weighing:** Accurately weigh the desired amount of **methotrexate hydrate** powder in a sterile microcentrifuge tube or weighing boat. For example, to prepare 10 mL of a 10 mM solution, weigh 45.44 mg of methotrexate (anhydrous molecular weight).
- **Dissolution:** Add a minimum amount of 1 M NaOH dropwise to the methotrexate powder to dissolve it completely. Gently vortex or swirl the tube to aid dissolution.
- **Dilution:** Once the methotrexate is fully dissolved, bring the final volume to 10 mL with sterile cell culture grade water or saline. For example, if you used 100 µL of 1 M NaOH, add 9.9 mL of sterile water.
- **Sterilization:** Sterile filter the 10 mM methotrexate stock solution using a 0.22 µm syringe filter into a sterile conical tube.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 µL) in sterile microcentrifuge tubes. Store the aliquots at -20°C, protected from

light.^[1] The diluted stock is stable for about a month at -20°C.^[1]^[3]

Preparation of a Methotrexate Working Solution in Cell Culture Medium

This protocol details the dilution of the stock solution to the final working concentration in cell culture medium.

Materials:

- 10 mM Methotrexate stock solution (prepared as above)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Sterile serological pipettes and pipette tips
- Sterile conical tubes

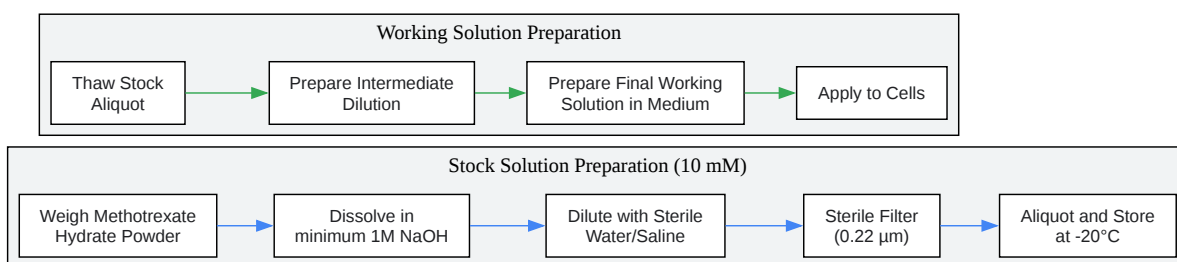
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM methotrexate stock solution at room temperature.
- Serial Dilution (Example for a 10 μ M working solution):
 - Prepare an intermediate dilution by adding 10 μ L of the 10 mM stock solution to 990 μ L of complete cell culture medium in a sterile microcentrifuge tube. This results in a 100 μ M intermediate solution.
 - Prepare the final working solution by adding 1 mL of the 100 μ M intermediate solution to 9 mL of complete cell culture medium in a sterile conical tube. This yields a final working concentration of 10 μ M.
- Application to Cells: Remove the existing medium from your cell culture plates and replace it with the medium containing the desired final concentration of methotrexate.
- Incubation: Incubate the cells for the desired experimental duration. The effective concentration and exposure time will vary depending on the cell line and the specific assay

being performed.[9]

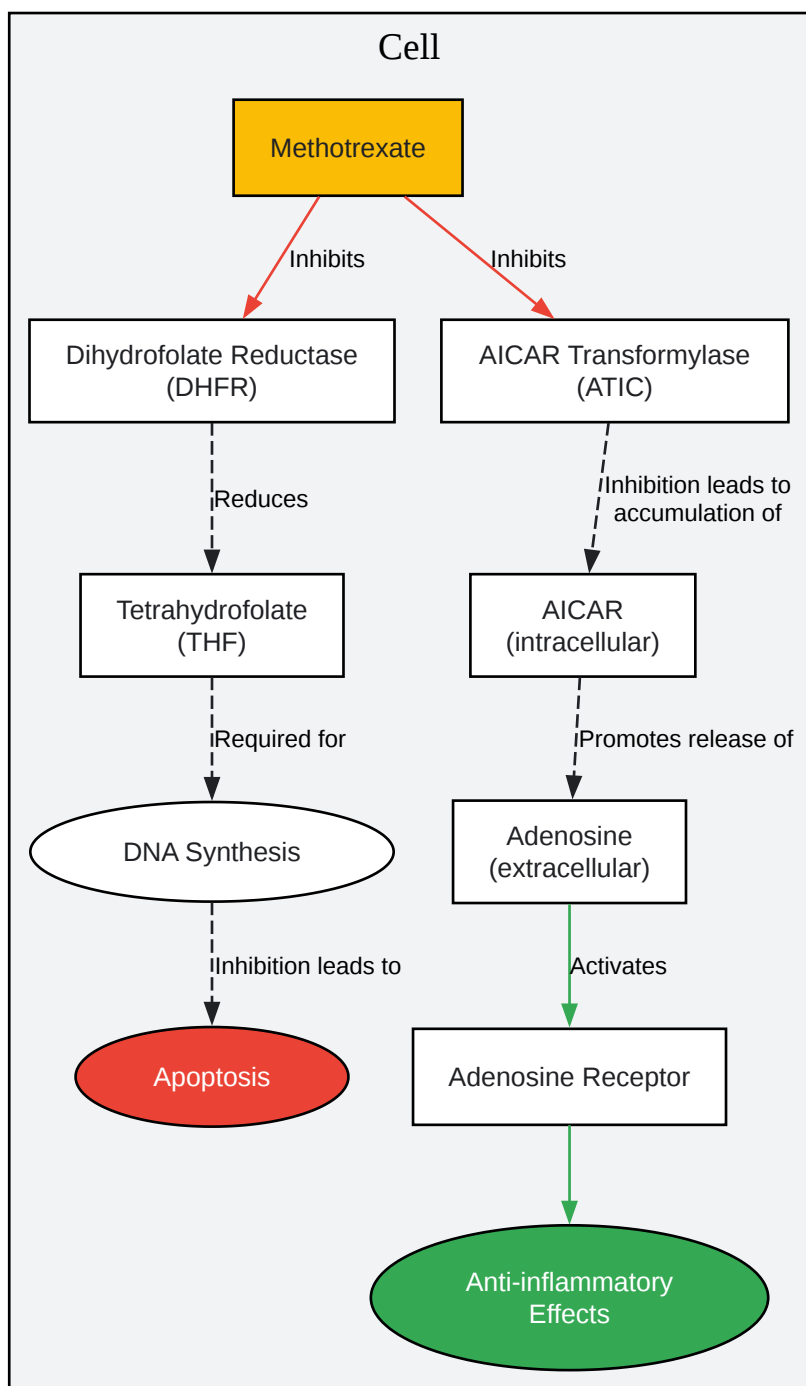
Note: The final concentration of NaOH in the cell culture medium should be negligible and not affect the pH of the medium. Always perform a vehicle control (medium with the equivalent amount of NaOH and diluent) in your experiments.

Visualizations



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Caption: Workflow for preparing **methotrexate hydrate** solutions.



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Caption: Simplified signaling pathway of Methotrexate.

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